

Validating structure of 4-chloro-N-aminoindoline vs parent indoline

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Compound of Interest

Compound Name: *1H-Indol-1-amine,4-chloro-2,3-dihydro-*

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Technical Validation Guide: 1-Amino-4-Chloroindoline vs. Parent Indoline

Part 1: Executive Summary & Structural Context

In drug discovery, the indoline (2,3-dihydro-1H-indole) scaffold is a privileged structure, serving as a core pharmacophore in antihypertensives (e.g., Indapamide precursors) and adrenergic receptor modulators. The functionalization of this scaffold at the N-1 and C-4 positions drastically alters its electronic properties and binding affinity.

This guide provides a rigorous, data-driven protocol to validate the structure of 1-amino-4-chloroindoline (Target) against its parent, indoline (Reference). The critical challenge in this validation is two-fold:

- **Regiochemical Fidelity:** Confirming the chlorine substitution occurred strictly at the C4 position, distinguishing it from the thermodynamically favored C5 isomer.
- **Hydrazine Formation:** Verifying the true
-amination (

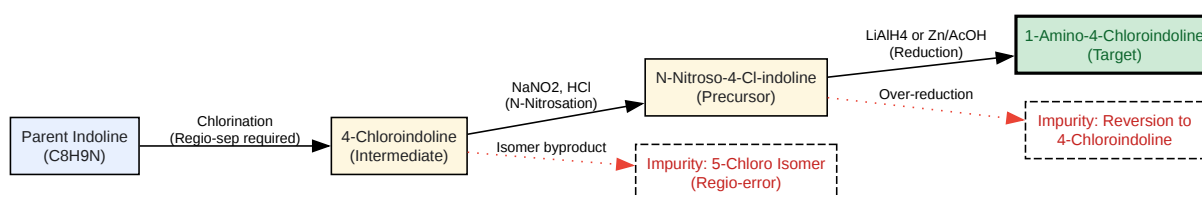
) rather than ring amination or salt formation.

Part 2: Synthesis Context & Molecular Logic

To validate the structure, one must understand the genesis of the impurities. The target is typically synthesized via the reduction of an

-nitroso intermediate, derived from 4-chloroindoline.

Diagram 1: Synthesis & Impurity Logic Flow



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Caption: Synthetic pathway highlighting critical control points where regiochemical errors (C5-Cl) or reduction failures (reversion to amine) occur.

Part 3: Analytical Validation Protocols

Protocol A: Mass Spectrometry (Isotopic & Mass Shift)

Objective: Confirm the presence of Chlorine and the addition of the amino group.

Methodology:

- Technique: LC-MS (ESI+).
- Solvent: Methanol/Water + 0.1% Formic Acid.
- Analysis:
 - Parent Indoline:

- . No halogen pattern.
- Target: Calculate exact mass for
.
 - Monoisotopic (

): 168.05.
 - Isotope (

): 170.05.
- Validation Check: Look for the characteristic 3:1 intensity ratio of the

and

peaks.
- N-N Cleavage: Under high collision energy (CID),

-aminoindolines often lose the

radical or ammonia (

), showing a fragment back to the 4-chloroindoline core (

).

Protocol B: NMR Regiochemistry (The "4-Chloro" Proof)

Objective: Distinguish the 4-chloro isomer from the 5-chloro or 6-chloro isomers. This is the most critical step.

The Logic of Substitution:

- Parent Indoline: Has 4 aromatic protons (H4, H5, H6, H7).
- 4-Chloro Isomer: H4 is substituted.^{[1][2]} Remaining protons are H5, H6, H7. These are consecutive.

- 5-Chloro Isomer: H5 is substituted. Remaining protons are H4, H6, H7.[3] H4 is isolated from H6/H7.

Experimental Data Interpretation:

Feature	Parent Indoline	1-Amino-4-Chloroindoline (Target)	1-Amino-5-Chloroindoline (Impurity)
Aromatic Proton Count	4H	3H	3H
Coupling System	ABCD (Complex)	ABC (Consecutive)	ABX (Isolated spin)
Key Signal: H4	Doublet (~7.1 ppm)	ABSENT	Singlet/Doublet (meta-coupled, ~7.2 ppm)
Key Signal: H5	Triplet/Multiplet	Doublet ()	ABSENT
Key Signal: H6	Triplet/Multiplet	Triplet ()	Doublet of Doublets ()
Key Signal: H7	Doublet (~6.5-6.7 ppm)	Doublet ()	Doublet ()

Validation Statement:

“

"The presence of a triplet (or apparent triplet) at the H6 position indicates two ortho-neighbors (H5 and H7). This pattern is only possible in the 4-substituted or 7-substituted isomers. Since 7-substitution is sterically hindered and chemically distinct (adjacent to N), the triplet at H6 is the diagnostic fingerprint for the 4-chloro regioisomer."

Protocol C: N-Amination Confirmation (NMR & IR)

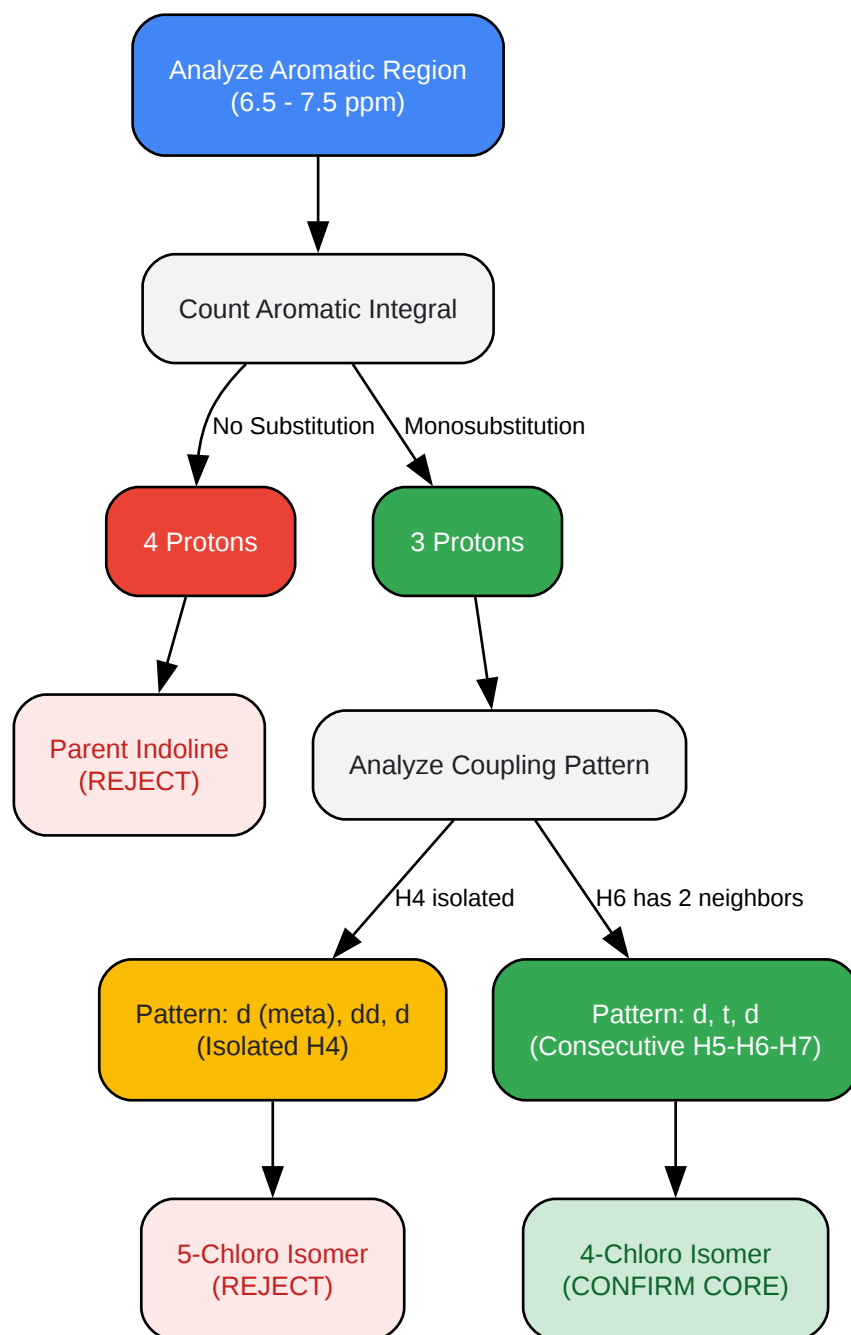
Objective: Prove the amino group is on the Nitrogen, not the ring.

- IR Spectroscopy:
 - Indoline: Single
stretch (secondary amine) at
.
 - Target: Two
stretches (primary amine
) at
and
.
- NMR (DMSO-
):
 - Indoline: The
proton appears as a broad singlet around
(concentration dependent).
 - Target: The
protons appear as a broad singlet, typically integrated for 2H.
 - Chemical Shift Shift: The aliphatic protons at C2 (adjacent to N) will shift downfield compared to the parent due to the electron-withdrawing nature of the amino group attached to the nitrogen.

Part 4: Visualizing the Structural Logic

The following decision tree guides the researcher through the NMR interpretation to confirm the structure.

Diagram 2: NMR Structural Decision Tree



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Caption: Decision tree for distinguishing 4-chloroindoline derivatives from 5-chloro isomers using aromatic coupling constants.

Part 5: Comparative Data Summary

The following table synthesizes expected experimental data based on literature values for similar indoline systems [1, 2].

Parameter	Parent Indoline [3]	1-Amino-4-Chloroindoline [1]	Interpretation
MW	119.17	168.62	Mass shift confirms and .
NMR: H2	(t)	(t)	Deshielding due to -amino group.
NMR: H3	(t)	(t)	Minimal change (remote from N).
NMR: H4	(d)	--	Disappearance confirms substitution at C4.
NMR: H5	(m)	(d,)	Becomes a doublet (only couples to H6).
NMR:	(br s, 1H)	(br s, 2H)	Integration of 2H confirms primary amine.
NMR: C4			Significant downfield shift (Cl effect).

References

- Kornicka, A., et al. (2004). "1-[(Imidazolin-2-yl)amino]indoline and 1-[(imidazolin-2-yl)amino]1,2,3,4-tetrahydroquinoline derivatives: Synthesis and pharmacological activity." Polish Journal of Pharmacology, 56, 285-295. [Link](#)

- Key Relevance: Explicitly details the synthesis and characterization of -amino-4-chloroindoline (Compound 3c/4d) via the nitroso-reduction route.
- BenchChem. (n.d.). "Application Notes and Protocols for ^1H and ^{13}C NMR Analysis of 5-Chloro-Indole Derivatives." [Link](#)
 - Key Relevance: Provides comparative NMR shift data for chloro-substituted indole systems to distinguish regioisomers.
- ChemicalBook. (n.d.). "Indoline Spectrum - ^1H NMR." [Link](#)
 - Key Relevance: Standard reference spectrum for the parent indoline scaffold.

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Synthesis and in vitro cytotoxicity evaluation of 4-aminoquinoline derivatives - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. youtube.com \[youtube.com\]](#)
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